

An In-depth Technical Guide to Methyl Tetradecyl Ketone (2-Hexadecanone)

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Compound of Interest

Compound Name: 2-HEXADECANONE

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Abstract

Methyl tetradecyl ketone, systematically known as **2-hexadecanone**, is a long-chain aliphatic ketone with the chemical formula $C_{16}H_{32}O$. This document provides a comprehensive technical overview of its chemical structure, formula, and physicochemical properties. It details an experimental protocol for its synthesis via the oxidation of 2-hexadecanol and a standard method for its analysis using gas chromatography-mass spectrometry (GC-MS). Furthermore, this guide explores the known biological roles of methyl tetradecyl ketone, including its function as a pheromone and its potential as an anticholesteremic agent. The information is presented to support research and development activities in various scientific disciplines.

Chemical Structure and Formula

Methyl tetradecyl ketone is a saturated ketone with a carbonyl group located at the second carbon position of a sixteen-carbon chain.

Chemical Formula: $C_{16}H_{32}O$ [1][2][3][4][5][6][7]

IUPAC Name: Hexadecan-2-one [3][4]

Synonyms: Methyl tetradecyl ketone, **2-Hexadecanone** [3][4][5]

Molecular Weight: 240.42 g/mol [1][6]

CAS Number: 18787-63-8[3][7]

Structural Representation

The chemical structure of methyl tetradecyl ketone can be represented in various formats.

SMILES: CCCCCCCCCCCCCCCC(C)=O[1][2][7]

InChI: InChI=1S/C16H32O/c1-3-4-5-6-7-8-9-10-11-12-13-14-15-16(2)17/h3-15H2,1-2H3[2]

A 2D representation of the chemical structure is provided below.

Caption: 2D structure of Methyl Tetradecyl Ketone.

Physicochemical Properties

A summary of the key physicochemical properties of methyl tetradecyl ketone is presented in the table below for easy reference.

| Property | Value | Reference(s) |
|-------------------|--|-----------------------|
| Molecular Formula | C ₁₆ H ₃₂ O | [1][2][3][4][5][6][7] |
| Molecular Weight | 240.42 g/mol | [1][6] |
| Appearance | White to off-white crystalline flakes | [8] |
| Melting Point | 43-45 °C | [7][9] |
| Boiling Point | 138-140 °C at 2 mmHg | [7][9] |
| Solubility | Soluble in alcohol; Insoluble in water | |
| CAS Number | 18787-63-8 | [3][7] |
| IUPAC Name | Hexadecan-2-one | [3][4] |

Experimental Protocols

Synthesis of Methyl Tetradecyl Ketone via Oxidation of 2-Hexadecanol

This protocol describes the synthesis of methyl tetradecyl ketone from its corresponding secondary alcohol, 2-hexadecanol, using pyridinium chlorochromate (PCC) as the oxidizing agent.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

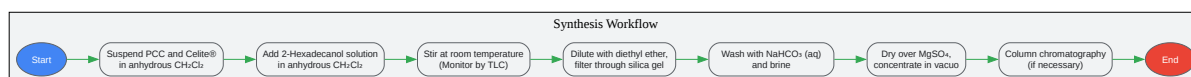
Materials:

- 2-Hexadecanol
- Pyridinium chlorochromate (PCC)
- Dichloromethane (CH_2Cl_2), anhydrous
- Celite® or silica gel
- Diethyl ether
- Magnesium sulfate (MgSO_4), anhydrous
- Round-bottom flask
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator
- Filtration apparatus

Procedure:

- In a round-bottom flask, suspend pyridinium chlorochromate (1.5 equivalents) and Celite® or silica gel in anhydrous dichloromethane.
- To this stirred suspension, add a solution of 2-hexadecanol (1 equivalent) in anhydrous dichloromethane in one portion.

- Stir the reaction mixture at room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Upon completion of the reaction, dilute the mixture with diethyl ether.
- Filter the mixture through a pad of silica gel to remove the chromium byproducts. Wash the filter cake with additional diethyl ether.
- Combine the organic filtrates and wash with a saturated aqueous solution of sodium bicarbonate, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator to yield the crude methyl tetradecyl ketone.
- The crude product can be further purified by column chromatography on silica gel if necessary.



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Caption: Workflow for the synthesis of methyl tetradecyl ketone.

Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol provides a general method for the analysis of methyl tetradecyl ketone using GC-MS.

Instrumentation:

- Gas chromatograph coupled to a mass spectrometer (GC-MS)

- Capillary column (e.g., DB-5ms or equivalent)

GC Conditions (Example):

- Injector Temperature: 250 °C
- Oven Program: Initial temperature of 50 °C, hold for 2 minutes, then ramp at 10 °C/min to 280 °C, and hold for 10 minutes.
- Carrier Gas: Helium at a constant flow of 1.0 mL/min.
- Injection Mode: Splitless

MS Conditions (Example):

- Ion Source Temperature: 230 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Scan Range: m/z 40-500

Procedure:

- Prepare a standard solution of methyl tetradecyl ketone in a suitable solvent (e.g., hexane or dichloromethane).
- Inject a known volume of the sample into the GC-MS system.
- Acquire the data according to the specified GC-MS conditions.
- Identify methyl tetradecyl ketone by its characteristic retention time and mass spectrum, which includes the molecular ion peak (m/z 240.4) and specific fragmentation patterns.

Biological Roles and Significance

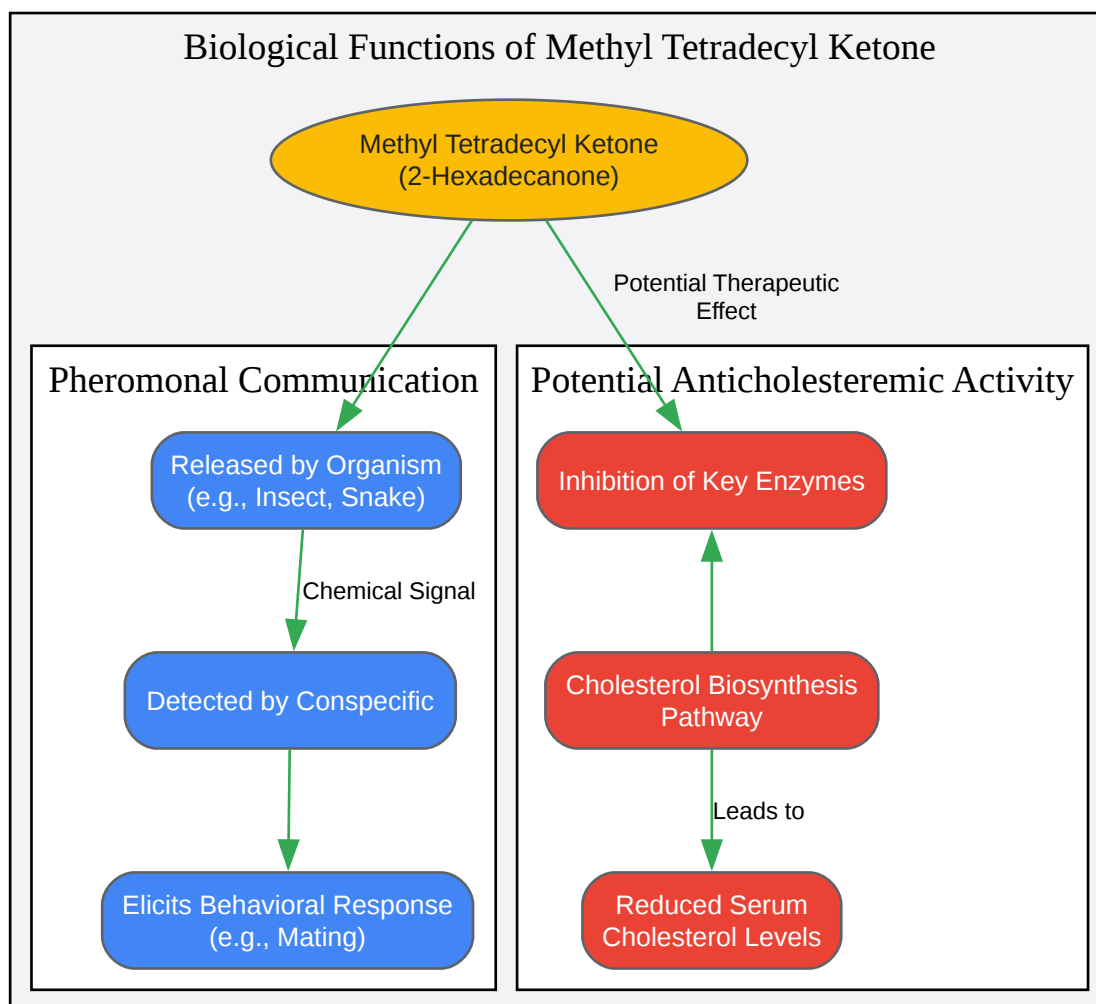
Methyl tetradecyl ketone has been identified in various biological contexts, playing roles as a semiochemical and exhibiting potential pharmacological activity.

Pheromonal Activity

Methyl tetradecyl ketone has been identified as a component of the sex pheromone in certain insect species, such as the scarab beetle *Hoplia equina*.^[15] In some snake species, long-chain methyl ketones, including those of similar chain length to methyl tetradecyl ketone, have been found to act as nonvolatile sex pheromones, facilitating chemical communication for mating.^{[2][16]}

Anticholesteremic Potential

Studies have indicated that **2-hexadecanone** may act as an anticholesteremic agent, capable of significantly reducing serum cholesterol levels.^{[8][15]} This suggests a potential role in the modulation of cholesterol biosynthesis or metabolism. While the precise mechanism is not fully elucidated, it is hypothesized to involve the inhibition of key enzymes in the cholesterol synthesis pathway.



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Caption: Biological roles of methyl tetradecyl ketone.

Conclusion

Methyl tetradecyl ketone is a well-characterized long-chain ketone with defined chemical and physical properties. Standard organic synthesis and analytical techniques are readily applicable to this compound. Its presence and function in biological systems as a pheromone and its potential as a cholesterol-lowering agent make it a molecule of interest for further research in chemical ecology, drug discovery, and metabolic studies. This guide provides a foundational resource for scientists and researchers working with or interested in methyl tetradecyl ketone.

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